

Application Notes and Protocols for Heptanoate Analysis in Tissues

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Compound of Interest

Compound Name: *Heptanoate*

Cat. No.: *B1214049*

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Introduction

Heptanoic acid (**heptanoate**), a seven-carbon medium-chain fatty acid, and its triglyceride form, triheptanoin, are of significant interest in therapeutic research, particularly for metabolic disorders. Triheptanoin serves as an anaplerotic substrate, replenishing intermediates in the Krebs cycle.^[1] Accurate quantification of **heptanoate** in various tissues is crucial for pharmacokinetic studies, understanding its metabolic fate, and evaluating the efficacy of therapeutic interventions. This document provides detailed protocols for the sample preparation and analysis of **heptanoate** in tissue samples, guidance on data presentation, and visualizations of the key experimental and metabolic pathways.

Data Presentation

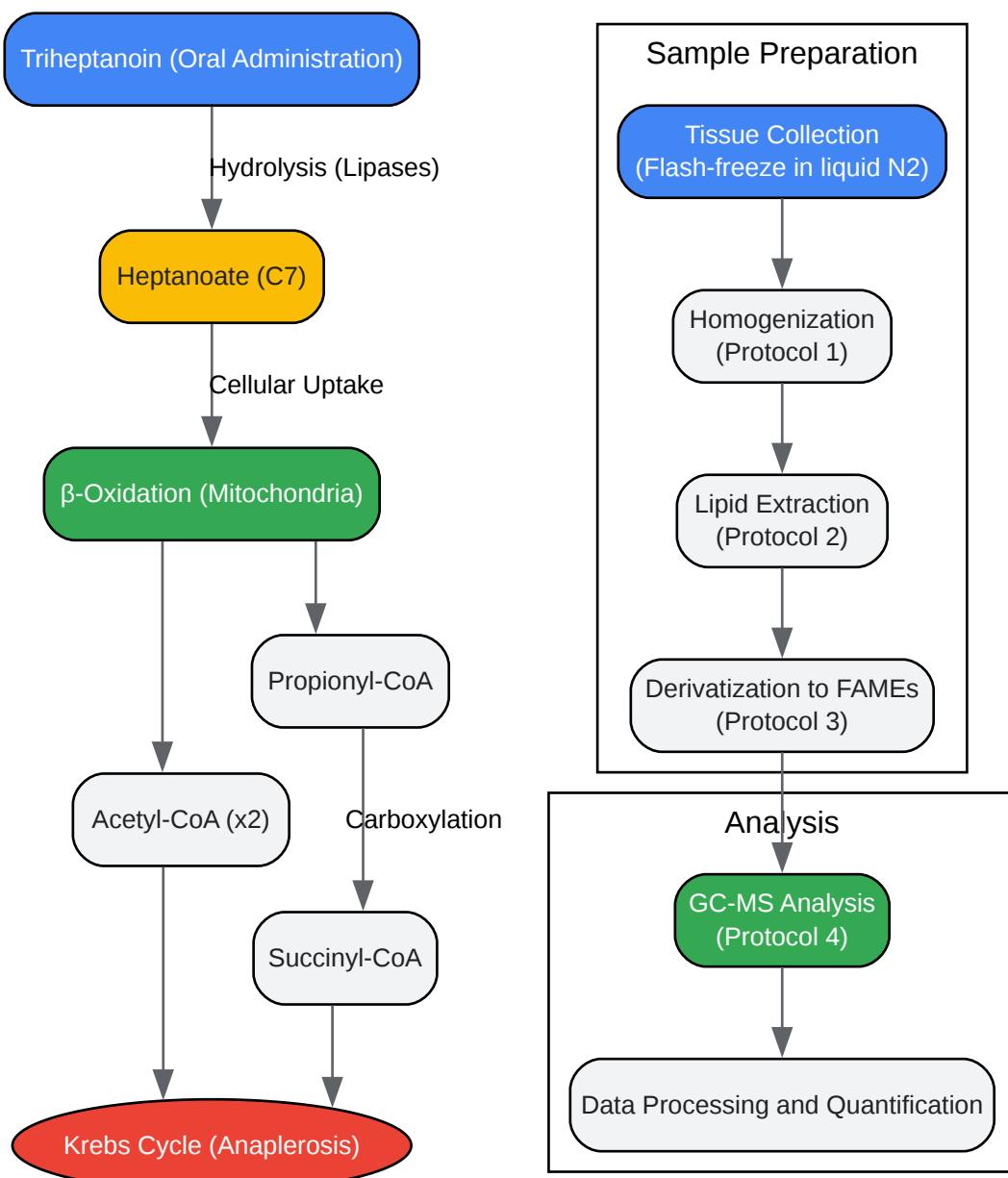
The following table summarizes representative data on the distribution and concentration of **heptanoate** in various tissues following the administration of triheptanoin in animal models. It is important to note that standardized quantitative data for **heptanoate** concentrations across different tissues are not consistently reported in the literature. The values presented below are compiled from various sources and should be considered illustrative.

Tissue	Animal Model	Administration Route	Dose	Time Point	Heptanoate Concentration (nmol/g or similar units)	Reference
Liver	Rat	Oral Gavage	35% of total calories	60 days	Qualitative increase in odd-chain fatty acids noted	[2]
Brain	Rat	Intravenous Infusion	Not specified	2 hours	Qualitative uptake demonstrated	[3]
Heart	Rat	Intravenous Infusion	Not specified	2 hours	Qualitative uptake demonstrated	[3]
Plasma	Human	Oral	1.25 g/kg/day	Multiple	Cmax: ~195 μmol/L	[2]

Note: The lack of standardized, quantitative data in tissues is a current gap in the literature. The data in human plasma is provided for context.

Metabolic Pathway of Heptanoate

Following administration of triheptanoin, it is hydrolyzed to **heptanoate**, which is then absorbed and transported to various tissues.[1] In the mitochondria, **heptanoate** undergoes β -oxidation to produce acetyl-CoA and propionyl-CoA. Propionyl-CoA is subsequently converted to succinyl-CoA, which enters the Krebs cycle, thereby exerting its anaplerotic effect.[1]

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